

# Technical Guide: Cbz-Protected 1-Amino-2-Propanol

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Benzyl 2-hydroxypropylcarbamate*

Cat. No.: *B7876692*

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Structure, Synthesis, and Applications in Drug Development

Audience: Researchers, Medicinal Chemists, and Process Development Scientists.

## Abstract

Benzyl (2-hydroxypropyl)carbamate, commonly referred to as Cbz-protected 1-amino-2-propanol, is a critical chiral building block in the synthesis of peptidomimetics and protease inhibitors. Its structural core—an amino alcohol protected by a carbobenzyloxy (Cbz) group—offers a unique balance of stability and reactivity. This guide provides a comprehensive technical analysis of its chemical identity, a validated synthesis protocol focusing on regioselectivity, and its role as a scaffold in modern drug discovery.

## Chemical Identity & Structural Properties[1][2][3][4]

The compound consists of a 1-amino-2-propanol core where the amine is masked by a Cbz group. This protecting group is chosen for its stability against basic conditions and its facile removal via catalytic hydrogenolysis (

) or strong acid (HBr/AcOH), making it orthogonal to Boc and Fmoc strategies in complex synthesis.

Table 1: Physicochemical Specifications

Property	Specification
IUPAC Name	Benzyl (2-hydroxypropyl)carbamate
Common Name	N-Cbz-1-amino-2-propanol
CAS Number	65935-10-6 (Racemic) (R)-Isomer: Derived from CAS 2799-16-8(S)-Isomer: Derived from CAS 2799-17-9
Molecular Formula	
Molecular Weight	209.24 g/mol
Chirality	Contains one stereocenter at C2.[1][2][3] Available as (R), (S), or racemate.[3]
Physical State	Viscous oil or low-melting solid (depending on purity/enantiomer).
Solubility	Soluble in DCM, EtOAc, MeOH, DMSO. Limited solubility in water.[4][5][6]

## Synthesis Strategy & Regioselectivity

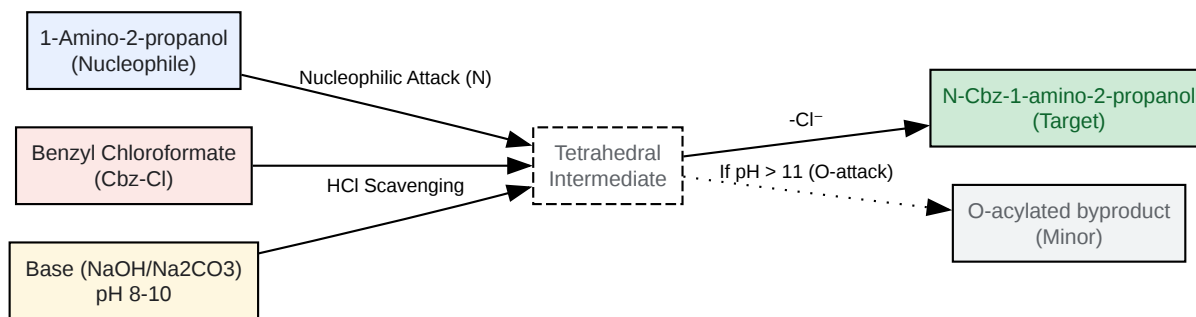
The primary challenge in synthesizing N-Cbz-1-amino-2-propanol is regioselectivity. The starting material contains two nucleophiles: a primary amine and a secondary alcohol. While the amine is more nucleophilic, O-acylation can occur as a side reaction if the pH is too high or if the acylating agent is in large excess.

### The Schotten-Baumann Approach

The preferred method utilizes Schotten-Baumann conditions (aqueous base/organic solvent biphasic system). By maintaining the pH between 8 and 10, the amine remains unprotonated (nucleophilic) while the hydroxyl group remains neutral (less nucleophilic), ensuring selective N-protection.

### Diagram 1: Synthesis Reaction Scheme

The following diagram illustrates the selective N-protection pathway.



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Caption: Selective N-acylation mechanism under controlled pH conditions preventing O-acylation.

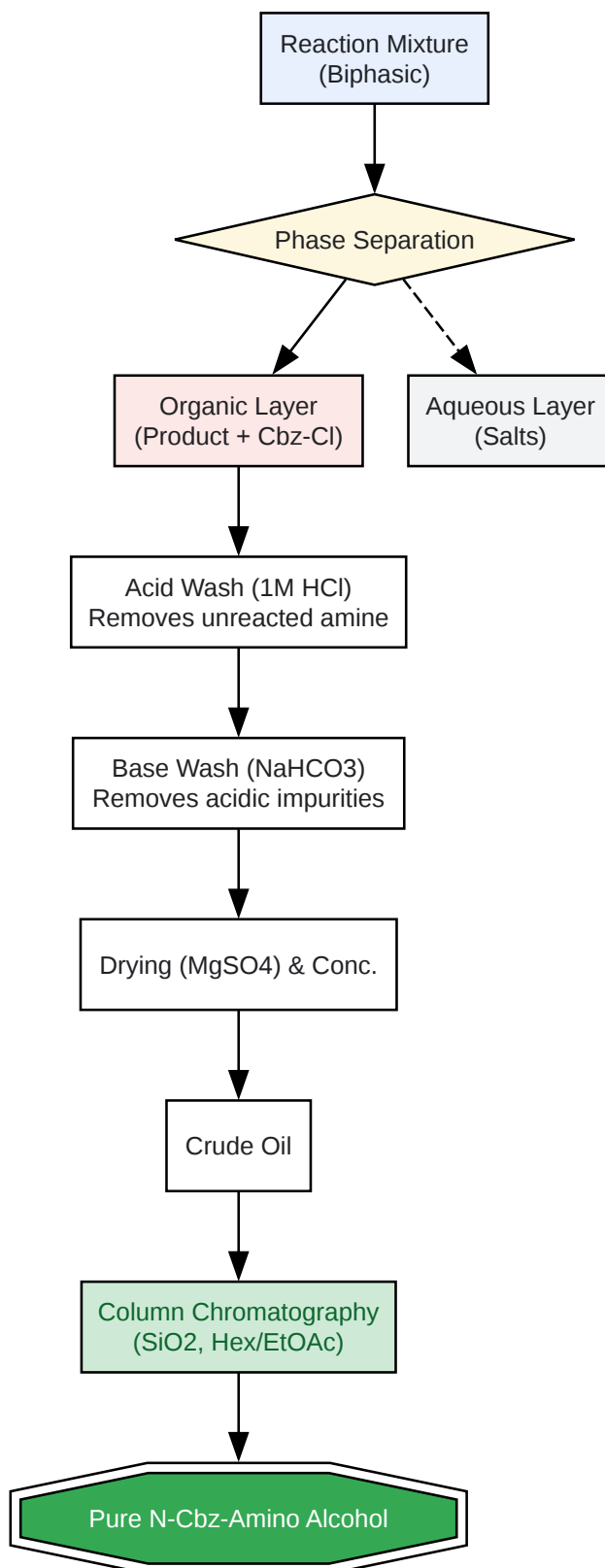
## Detailed Protocol

- Preparation: Dissolve 1-amino-2-propanol (1.0 equiv) in water/THF (1:1 v/v).
- Base Addition: Add  
or NaOH (1.2 equiv) to adjust pH to ~9. Cool to 0°C.[7][8]
- Acylation: Add Benzyl chloroformate (Cbz-Cl, 1.05 equiv) dropwise over 30 minutes. Crucial: Maintain temperature <5°C to suppress O-acylation.
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature (RT) for 2 hours.
- Monitoring: Check TLC (EtOAc/Hexane 1:1). Amine spot (ninhydrin active) should disappear.

## Workup & Purification Workflow

Achieving pharmaceutical-grade purity requires removing the benzyl chloride byproduct and any traces of O-acylated impurities.

## Diagram 2: Purification Flowchart



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Caption: Step-by-step downstream processing to isolate high-purity Cbz-protected amino alcohol.

## Analytical Characterization

Validation of the structure relies heavily on NMR spectroscopy to confirm the integrity of the carbamate linkage and the presence of the free hydroxyl group.

Table 2: Expected

NMR Data (in

Proton Environment	Chemical Shift (ppm)	Multiplicity	Interpretation
Aromatic (Ph)	7.30 – 7.40	Multiplet (5H)	Benzyl ring protons (Cbz group).
Benzylic	5.10	Singlet (2H)	characteristic peak.
NH (Carbamate)	~5.0 – 5.5	Broad Singlet	Exchangeable proton; confirms N-protection.
CH (C2-H)	3.85 – 3.95	Multiplet (1H)	Proton on the chiral center (alpha to OH).
(C1-H)	3.05 – 3.30	Multiplet (2H)	Protons alpha to the Nitrogen.
Methyl ( )	1.15	Doublet (3H)	Terminal methyl group ( )

Mass Spectrometry (ESI):

- Expected Mass:

- Fragment:

m/z (Tropylium ion, characteristic of benzyl groups).

## Applications in Drug Development[2][7][10]

### 1. HIV Protease Inhibitors

The 1-amino-2-propanol scaffold mimics the transition state of peptide bond hydrolysis. Cbz-protected derivatives serve as intermediates for drugs like Amprenavir and Darunavir. The hydroxyl group is critical for hydrogen bonding with the catalytic aspartic acid residues in the protease active site.

### 2. Precursor to Chiral Oxazolidinones

Cyclization of N-Cbz-1-amino-2-propanol (using bases like NaH) yields chiral oxazolidinones. These are structurally related to the antibiotic Linezolid and are also used as Evans auxiliaries for asymmetric synthesis.

### 3. Peptide Synthesis

Used as a C-terminal alcohol or a non-canonical amino acid building block to introduce hydroxyalkyl side chains, enhancing the metabolic stability of peptide therapeutics.

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